

# Drofenine hydrochloride solvent compatibility issues

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## Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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## Solubility and Stock Solution Preparation

The following table summarizes the solubility data for **Drofenine Hydrochloride** in various solvents, as reported by commercial suppliers [1] [2] [3].

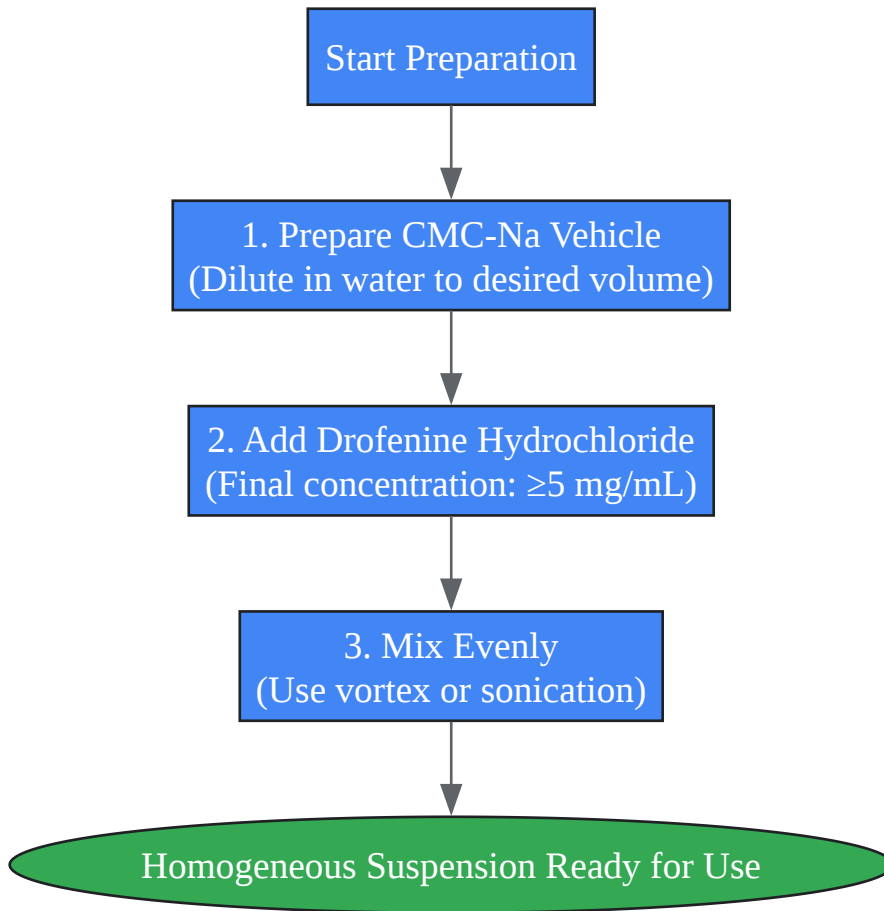
Solvent	Solubility	Notes
DMSO	71 - 75 mg/mL (200.6 - 211.91 mM)	Hygroscopic DMSO can reduce solubility; use fresh, newly opened containers for best results [1] [2] [3].
Water	≥ 33.3 mg/mL (94.09 mM)	-

## Experimental Protocols for In Vivo Dosing

For animal studies, here are two standard methods for preparing homogeneous suspensions of **Drofenine Hydrochloride**. These protocols are adapted from general guidelines provided with the compound [2] [3].

### Protocol 1: Aqueous Suspension

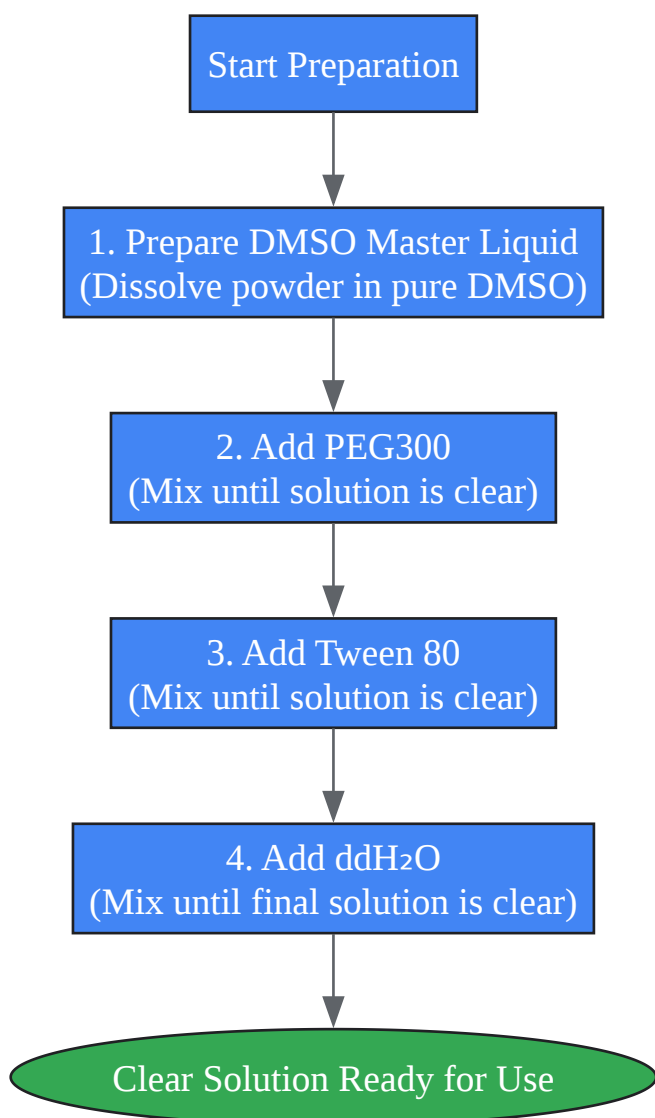
This method uses carboxymethyl cellulose sodium salt (CMC-Na) to create a stable suspension for in vivo administration [2] [3].



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## Protocol 2: Solution for Enhanced Bioavailability

This protocol creates a solution suitable for various administration routes, using a stepwise dilution process to ensure clarity at each step [1].



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## Critical Handling Instructions

Adhering to these handling instructions is crucial for experimental reproducibility and compound stability [1].

- **Use Fresh DMSO:** Always use newly opened DMSO to prevent water absorption, which significantly reduces its solubility and can affect your results.
- **Ensure Clarity:** When preparing the solution using Protocol 2, you **must** ensure the mixture is clear at each step before adding the next solvent. Physical methods like vortexing, sonication, or a warm water bath can be used to aid dissolution.

- **Storage Conditions:** For long-term storage, the powder should be kept at -20°C in a sealed container, protected from moisture [1] [3]. A stock solution in DMSO can be stored at -80°C for 6 months or at -20°C for 1 month. Avoid repeated freeze-thaw cycles.

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## References

1. Drofenine hydrochloride (Hexahydroadiphenine ... [medchemexpress.com]
2. Drofenine Hydrochloride Datasheet [selleckchem.com]
3. Drofenine Hydrochloride | BChE inhibitor | Mechanism [selleckchem.com]

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